

# 1,3,6-Trichloroisoquinoline CAS number and properties

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## Compound of Interest

Compound Name: 1,3,6-Trichloroisoquinoline

Cat. No.: B1394205

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An In-depth Technical Guide to **1,3,6-Trichloroisoquinoline**: Synthesis, Properties, and Applications in Drug Discovery

## Abstract

This technical guide provides a comprehensive overview of **1,3,6-trichloroisoquinoline**, a halogenated heterocyclic compound of significant interest to researchers in medicinal chemistry and drug development. While publicly available data on this specific molecule is limited, this document consolidates known information and presents a scientifically grounded framework for its synthesis, characterization, and potential applications. By analyzing the chemistry of related isoquinoline derivatives, this guide offers field-proven insights into plausible synthetic routes, key chemical reactions, and strategies for leveraging this scaffold in the development of novel therapeutic agents. All protocols are designed to be self-validating, emphasizing the causality behind experimental choices to empower researchers in their work.

## Introduction to 1,3,6-Trichloroisoquinoline

The isoquinoline core is a privileged scaffold in medicinal chemistry, forming the structural backbone of numerous natural products and synthetic compounds with a broad spectrum of pharmacological activities, including anticancer, anesthetic, and antihypertensive effects[1][2][3]. The introduction of halogen substituents, such as chlorine, can significantly modulate a molecule's physicochemical properties and biological activity, often enhancing membrane permeability, metabolic stability, and binding affinity to protein targets.

**1,3,6-Trichloroisoquinoline** (CAS No: 1053658-49-3) is a poly-substituted isoquinoline that serves as a versatile chemical intermediate. The strategic placement of three chlorine atoms offers multiple reactive sites for further functionalization, making it an attractive starting material for the generation of diverse molecular libraries aimed at discovering new bioactive compounds. This guide will detail its known properties, propose a robust synthetic pathway, explore its chemical reactivity, and discuss its potential as a foundational building block in drug discovery programs.

## Physicochemical and Safety Profile

Accurate characterization is the cornerstone of any chemical research. The known properties of **1,3,6-trichloroisoquinoline** are summarized below, providing essential data for its handling, characterization, and use in synthetic applications.

## Core Properties

The fundamental physicochemical data for **1,3,6-trichloroisoquinoline** are presented in Table 1. This information is critical for reaction planning, purification, and analytical characterization.

Property	Value	Source(s)
CAS Number	1053658-49-3	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>9</sub> H <sub>4</sub> Cl <sub>3</sub> N	<a href="#">[4]</a> <a href="#">[6]</a>
Molecular Weight	232.49 g/mol	<a href="#">[4]</a> <a href="#">[6]</a>
Physical Form	Solid	<a href="#">[4]</a> <a href="#">[6]</a>
Melting Point	125-129 °C	<a href="#">[4]</a>
Boiling Point	Data not publicly available	
Solubility	Expected to be soluble in common organic solvents (e.g., Dichloromethane, Chloroform, Ethyl Acetate). Insoluble in water.	Inferred from structure
Purity	Typically available at ≥97%	<a href="#">[4]</a> <a href="#">[6]</a>
InChI Key	IQEHNPFLYOSKCB-UHFFFAOYSA-N	<a href="#">[4]</a>


## Safety and Handling

**1,3,6-Trichloroisoquinoline** is classified as a hazardous substance and must be handled with appropriate precautions in a well-ventilated chemical fume hood.

- GHS Pictograms:

-  alt text

(Acute Toxicity)

-  alt text

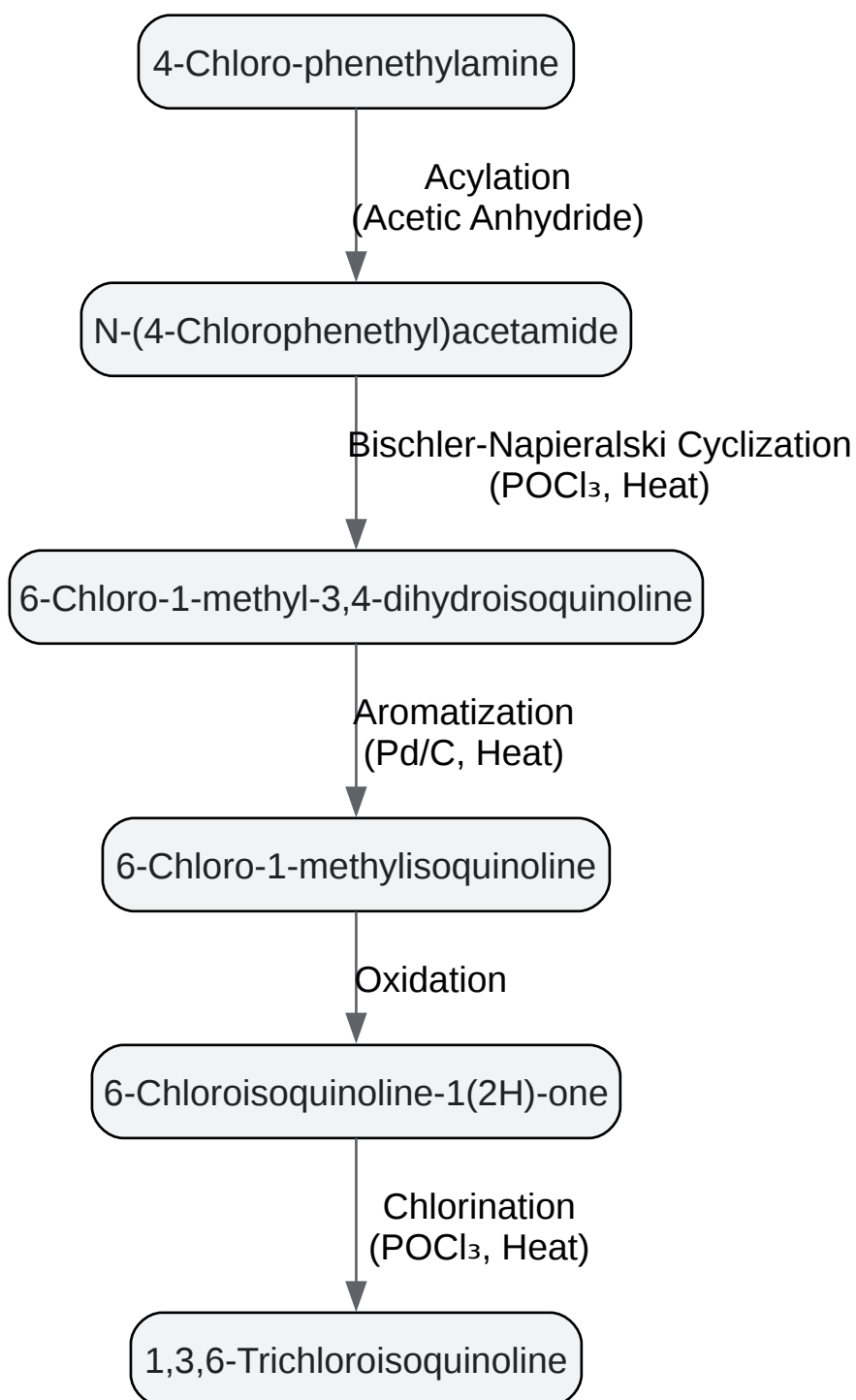
(Corrosion)

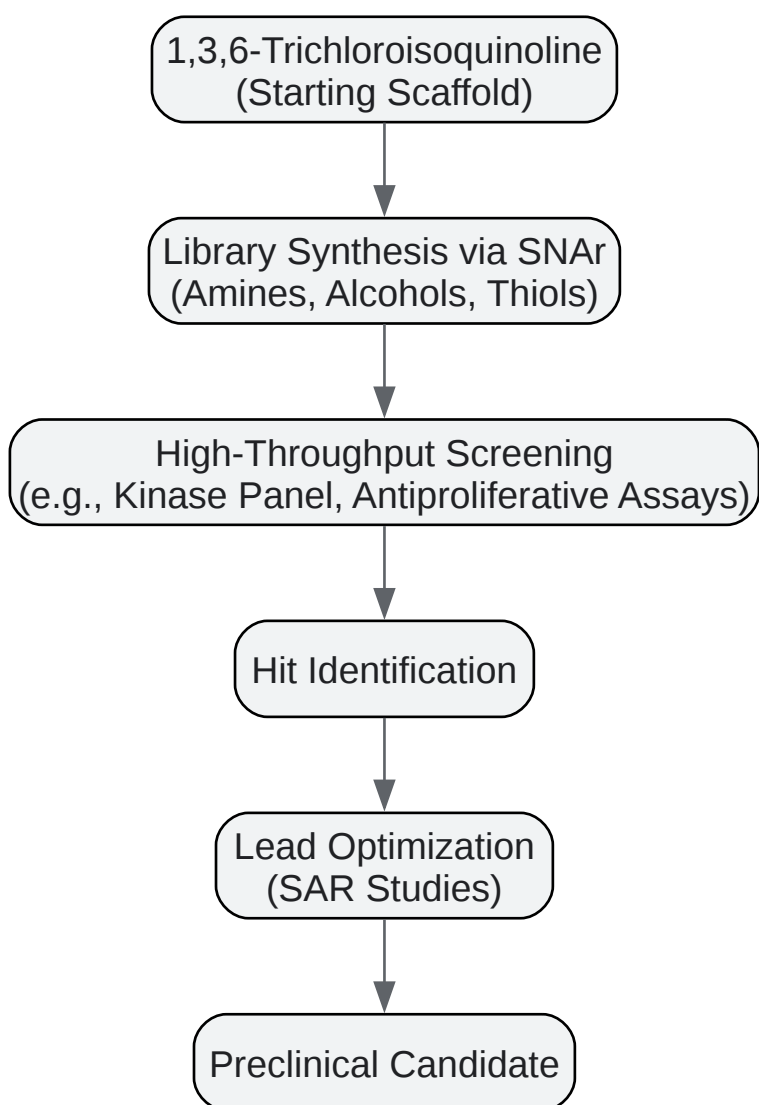
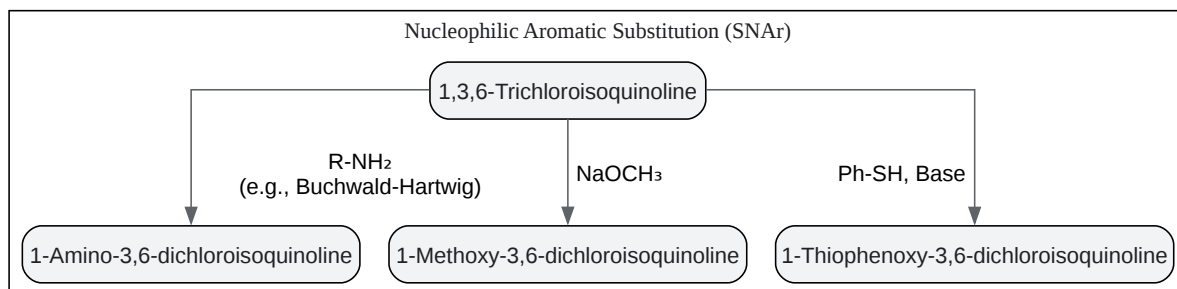
- Signal Word: Danger[\[4\]](#)

- Hazard Statements:[4]
  - H301: Toxic if swallowed.
  - H315: Causes skin irritation.
  - H318: Causes serious eye damage.
  - H335: May cause respiratory irritation.
  - H413: May cause long lasting harmful effects to aquatic life.
- Precautionary Measures:[4]
  - Wear protective gloves, clothing, eye protection, and face protection.
  - Avoid breathing dust.
  - Wash skin thoroughly after handling.
  - Do not eat, drink or smoke when using this product.
  - If swallowed, immediately call a POISON CENTER or doctor.
  - If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Proposed Synthesis Pathway

While a specific, published synthesis for **1,3,6-trichloroisoquinoline** is not readily available, a plausible and robust multi-step pathway can be constructed based on well-established transformations in isoquinoline chemistry, such as the Bischler-Napieralski reaction followed by chlorination steps[7][8]. The proposed workflow starts from a commercially available substituted phenethylamine.





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